

# 4,5-DCQA anti-inflammatory effects cytokine profiling

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**Compound Focus:** 4,5-Dicaffeoylquinic acid

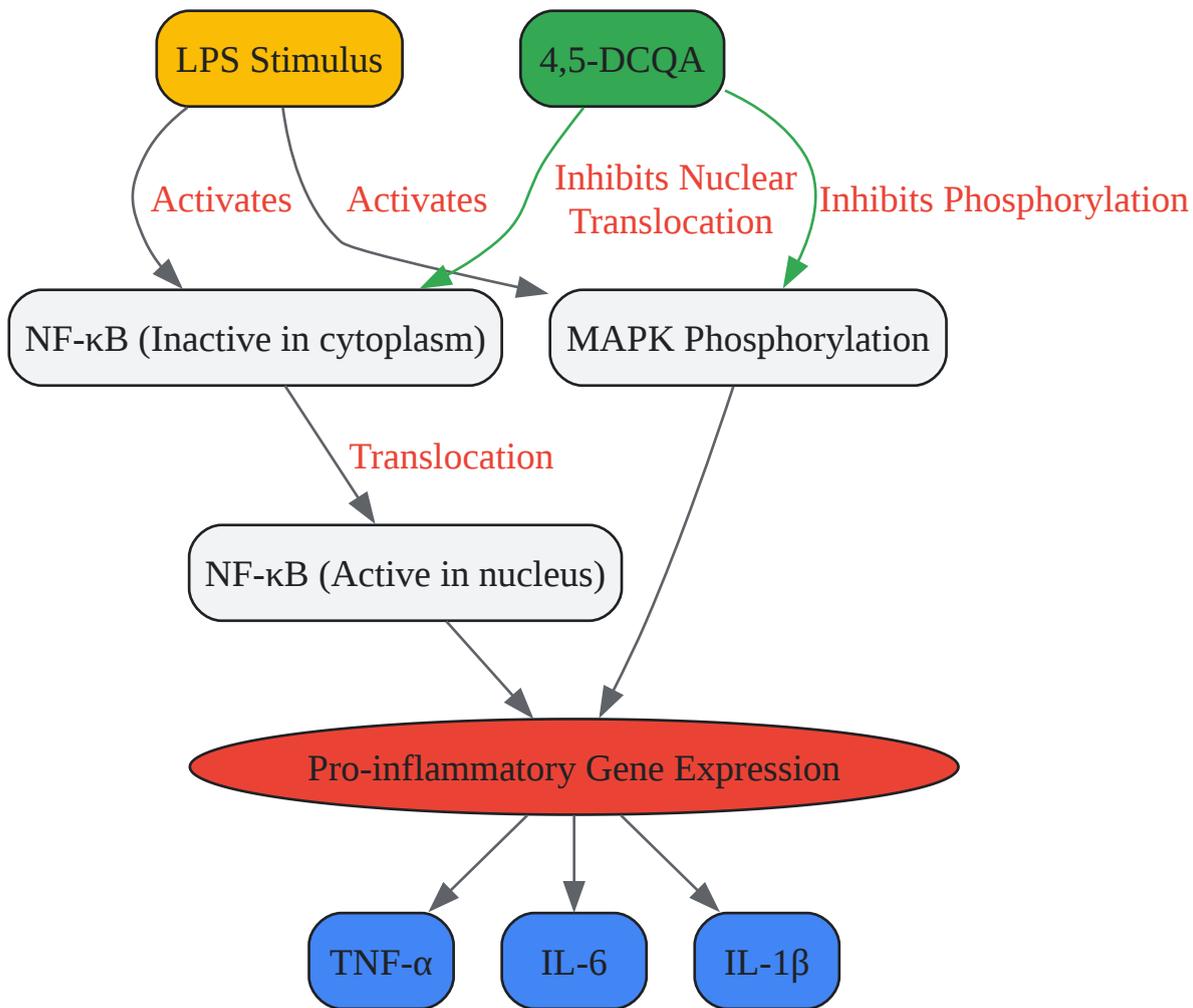
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## Mechanisms of Action and Signaling Pathways

4,5-DCQA exerts its anti-inflammatory effects mainly by inhibiting the **NF- $\kappa$ B pathway** and the **MAPK signaling pathway** [1] [2]. The following diagram illustrates how 4,5-DCQA interacts with these pathways to reduce inflammation.



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## Anti-Inflammatory Cytokine and Mediator Profiling

The inhibition of NF-κB and MAPK pathways by 4,5-DCQA leads to a marked reduction in critical pro-inflammatory cytokines. The table below summarizes the quantitative effects of 4,5-DCQA on cytokine production in experimental models.

**Table 1: Inhibition of Inflammatory Mediators by 4,5-DCQA in Experimental Models**

Inflammatory Mediator	Experimental Model	Experimental Trigger	Key Finding on 4,5-DCQA Treatment	Citation
TNF- $\alpha$	RAW264.7 macrophages (in vitro)	LPS	Significant inhibition of expression	[1] [2]
	Rat paw edema (in vivo)	Carrageenan	Suppressed expression in a dose-dependent manner	[1] [2]
IL-6	RAW264.7 macrophages (in vitro)	LPS	Significant inhibition of expression	[1] [2]
IL-1 $\beta$	RAW264.7 macrophages (in vitro)	LPS	Significant inhibition of expression	[1] [2]
Nitric Oxide (NO)	RAW264.7 macrophages (in vitro)	LPS	Significantly inhibited production (measured as nitrite)	[2]
Prostaglandin E2 (PGE2)	RAW264.7 macrophages (in vitro)	LPS	Significantly inhibited production	[2]
iNOS	RAW264.7 macrophages (in vitro)	LPS	Suppressed protein expression	[2]
	Rat paw edema (in vivo)	Carrageenan	Suppressed expression	[2]
COX-2	RAW264.7 macrophages (in vitro)	LPS	Suppressed protein expression	[2]
	Rat paw edema (in vivo)	Carrageenan	Suppressed expression	[2]

## Detailed Experimental Protocols

For researchers looking to replicate or build upon these findings, here is a summary of the key methodologies used in the cited studies.

**Table 2: Key Experimental Protocols from Cited Studies**

Protocol Component	Details from 4,5-DCQA Studies
	<p>  <b>In Vitro Model</b>   <b>Cell Line:</b> Murine macrophage RAW264.7 cells. <b>Culture Conditions:</b> Maintained in DMEM with 10% FBS and 1% penicillin/streptomycin at 37°C with 5% CO<sub>2</sub> [2].    <b>In Vitro Inflammation Induction</b>   <b>Stimulus:</b> Lipopolysaccharide (LPS) at 50 ng/mL [2]. <b>Treatment:</b> Cells were pretreated with various concentrations of 4,5-DCQA (e.g., 2.5 - 40 µM) for 1 hour before LPS stimulation [2].     <b>Cytotoxicity Assessment</b>   <b>Assay:</b> MTT assay. <b>Procedure:</b> Cells treated with 4,5-DCQA for 24 hours; MTT solution added and incubated for 4 hours before absorbance measurement [2].     <b>Cytokine/Mediator Measurement</b>   <b>Nitric Oxide:</b> Measured as nitrite accumulation in culture supernatant using Griess reagent [2]. <b>PGE2:</b> Quantified using a commercial ELISA kit [2]. <b>Cytokines (TNF-α, IL-6, IL-1β) &amp; Proteins (iNOS, COX-2):</b> Expression levels analyzed by Western Blot [1] [2].     <b>Pathway Analysis</b>   <b>NF-κB Translocation:</b> Cytoplasmic and nuclear proteins were fractionated and analyzed by Western Blot for NF-κB p65 [2]. <b>MAPK Phosphorylation:</b> Total protein extracts were analyzed by Western Blot for phosphorylated forms of MAPK proteins [2].    <b>In Vivo Model</b>   <b>Animals:</b> Male Sprague-Dawley rats. <b>Edema Induction:</b> 1% carrageenan injected into the sub-plantar surface of hind paws [2]. <b>Treatment:</b> 4,5-DCQA (5, 10, 20 mg/kg) or reference drug (e.g., Diclofenac sodium, 10 mg/kg) administered orally 1 hour before carrageenan injection [2].  </p>

## 4,5-DCQA in Context and Research Applications

- **Position among Caffeoylquinic Acids:** 4,5-DCQA is one of several dicaffeoylquinic acid (diCQA) isomers [3] [4]. The number of caffeoyl groups influences anti-inflammatory activity; **3,4,5-tri-O-caffeoylquinic acid** demonstrates greater potency than diCQAs [5].
- **Broader Pharmacological Profile:** Beyond anti-inflammatory effects, DCQAs are recognized for **antioxidant, antimicrobial, antiviral, and neuroprotective activities** [3] [4].

- **Cytokine Profiling Technologies:** Accurate cytokine quantification is crucial. Common technologies include **ELISA, multiplex immunoassays like Luminex or MSD**, and cytometric bead array (CBA). MSD is noted for high sensitivity and broad dynamic range, while CBA is suited for high-throughput multiplexing [6] [7].

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